Advanced Impurity Profiling and Identification of Quetiapine Fumarate

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Compound of Interest

Compound Name:	*Quetiapine Impurity-N*
CAS No.:	*1800291-86-4*
Cat. No.:	*B568969*

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Executive Summary

Quetiapine Fumarate, a dibenzothiazepine derivative used in the treatment of schizophrenia and bipolar disorder, presents a complex impurity profile due to its tricyclic structure and susceptible piperazine side chain. Effective profiling requires a dual strategy: robust chromatographic separation of polar degradants (N-oxides, sulfoxides) and highly specific mass spectrometric characterization of process-related impurities (desethanol, dimer forms). This guide outlines the degradation pathways, analytical method development, and structural elucidation workflows necessary for regulatory compliance (ICH Q3A/Q3B).

Part 1: The Landscape of Quetiapine Impurities

Impurities in Quetiapine arise from three primary sources: synthetic intermediates, reaction by-products, and degradation pathways (oxidative and hydrolytic).

Critical Impurity Classification

The following table summarizes the most significant impurities monitored during drug development and stability testing.

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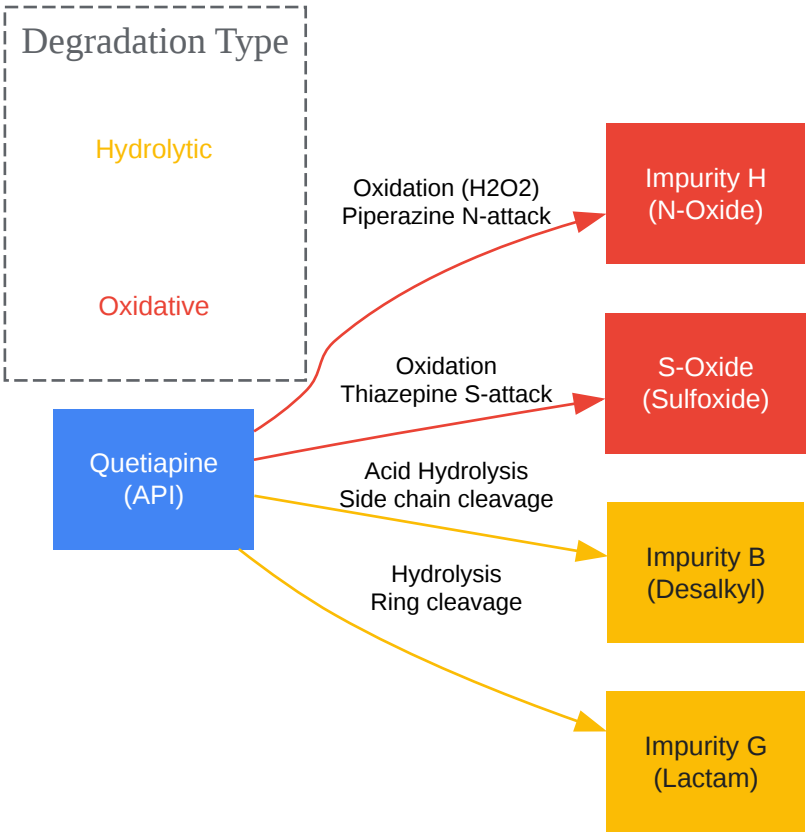
Impurity Name	Common Designation	EP/USP Ref	Origin	Mechanistic Cause
Quetiapine N-Oxide	Impurity H	EP Imp H	Degradation	Oxidative attack on the piperazine nitrogen.
Quetiapine S-Oxide	Sulfoxide	-	Degradation	Oxidation of the thiazepine sulfur bridge.
Desethanol Quetiapine	Impurity I	USP Imp I	Process	Incomplete alkylation or degradation.
Quetiapine Lactam	Impurity G	USP Imp G	Degradation	Hydrolytic cleavage of the thiazepine ring.
Desalkyl Quetiapine	Impurity B	USP Imp B	Process/Deg	Cleavage of the ethoxyethanol side chain.
Quetiapine Dimer	-	-	Process	Coupling of two thiazepine units via piperazine.

Mechanistic Degradation Pathways

Understanding how these impurities form is essential for stabilizing the formulation.

- Oxidative Stress: The piperazine ring is highly susceptible to N-oxidation (Impurity H), while the sulfur atom in the tricyclic ring can form sulfoxides.
- Hydrolytic Stress: Acidic conditions accelerate the cleavage of the side chain, leading to Impurity B (Desalkyl Quetiapine) and potentially the Lactam (Impurity G) under severe conditions.

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Figure 1: Primary degradation pathways of Quetiapine under oxidative and hydrolytic stress.[1][2][3][4][5][6][7]

Part 2: Forced Degradation (Stress Testing) Protocols[9]

To validate the stability-indicating nature of your analytical method, you must perform forced degradation studies.[3][8] These experiments intentionally degrade the API to ensure your method can resolve the parent peak from all degradants.

Experimental Workflow

Perform these studies on the drug substance at a concentration of ~1 mg/mL.

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Stress Condition	Reagent / Condition	Duration	Target Degradation	Notes
Acid Hydrolysis	0.1 N HCl, 60°C	2–6 Hours	10–20%	Primary degradant: Impurity B. Neutralize before injection.
Base Hydrolysis	0.1 N NaOH, 60°C	2–4 Hours	10–20%	Quetiapine is relatively stable in base; may see Lactam formation.
Oxidation	3% H_2O_2 (RT to 40°C)	1–4 Hours	10–20%	Critical: Rapid formation of N-Oxide and S-Oxide.
Thermal	80°C (Solid State)	24 Hours	< 5%	Generally stable; check for physical changes.
Photolytic	1.2 million lux hours	1 Cycle	Variable	Protect control samples with foil.

Expert Insight: Quetiapine is exceptionally sensitive to oxidation. When performing the peroxide study, start at room temperature. High heat + peroxide can destroy the chromophore, leading to mass balance errors.

Part 3: Analytical Method Development

A robust method must separate the basic API (pKa ~7.5) from polar N-oxides and non-polar dimers.

HPLC-UV (Routine QC)

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For routine quality control where MS compatibility is not required, high pH buffers are superior for peak shape.

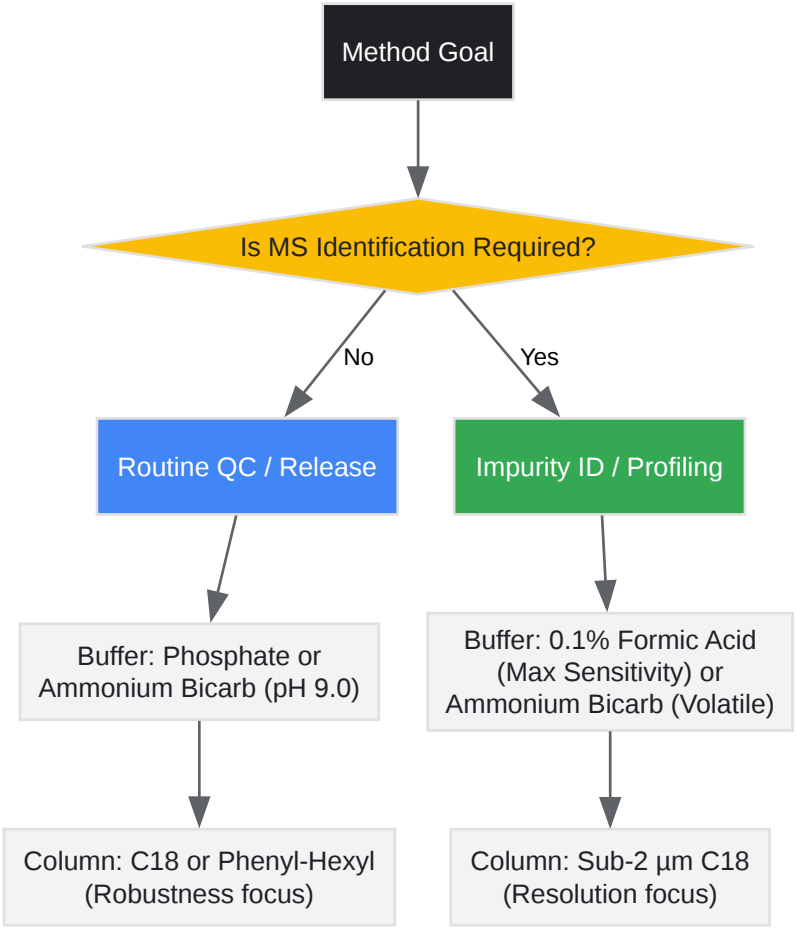
- Column: C18 or Phenyl-Hexyl (150 x 4.6 mm, 3.5 µm or sub-2 µm).
  - Why Phenyl-Hexyl? It provides unique selectivity for the aromatic tricyclic ring, often resolving isomers better than standard C18.
- Mobile Phase A: 20 mM Ammonium Bicarbonate or Phosphate Buffer (pH 9.0).
  - Causality: At pH 9.0, Quetiapine is largely uncharged (free base), reducing silanol interactions and tailing.
- Mobile Phase B: Acetonitrile / Methanol (80:20).[3]
- Detection: UV at 250 nm (max absorption) or 290 nm (specific for tricyclic ring).

LC-MS/MS (Identification & Profiling)

For structural elucidation, non-volatile phosphate buffers must be replaced.

- Column: ACQUITY UPLC BEH C18 or equivalent (100 x 2.1 mm, 1.7 µm).
- Mobile Phase A: 10 mM Ammonium Bicarbonate (pH 9.0) OR 0.1% Formic Acid (pH 2.7).
  - Note: While pH 9.0 gives better peak shape, Formic Acid (pH 2.7) provides much higher ionization efficiency (ESI+) because the basic nitrogens are fully protonated.
- MS Source: Electrospray Ionization (ESI) in Positive Mode.[9]
- Mass Analyzer: Q-TOF or Triple Quadrupole.

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Figure 2: Decision matrix for Quetiapine analytical method selection.

Part 4: Structural Elucidation Strategy

When a new impurity peak exceeds the identification threshold (typically 0.10%), LC-MS/MS fragmentation is required to deduce the structure.

Fragmentation Logic (ESI+ MS/MS)

Quetiapine (MW 383.5) typically produces a protonated ion at m/z 384.

- Primary Fragment (m/z 253): Cleavage of the piperazine ring from the dibenzothiazepine nucleus. This "signature ion" (m/z 253) confirms the presence of the intact tricyclic core.
- Side Chain Loss (m/z 279): Loss of the ethoxyethanol tail.

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Diagnostic Shifts

- N-Oxide (m/z 400): +16 Da shift. Fragmentation often shows a loss of 16 Da (oxygen) or characteristic cleavage of the oxidized piperazine.
- Desalkyl (Impurity B) (m/z 296): Loss of the entire ethoxyethanol chain (-88 Da).
- Desethanol (m/z 340): Loss of the terminal ethylene glycol unit (-44 Da).

Protocol for ID:

- Full Scan (MS1): Determine parent m/z.
- Product Ion Scan (MS2): Fragment the parent ion at varying collision energies (10–40 eV).
- Neutral Loss Scan: Look for loss of 44 Da (ethanol) or 88 Da (ethoxyethanol).

Part 5: Control Strategy & References

System Suitability Criteria

To ensure data trustworthiness, every analytical run must meet these criteria:

- Resolution (Rs): > 2.0 between Quetiapine and closest eluting impurity (often Impurity G or B).
- Tailing Factor: < 2.0 (Critical for basic drugs like Quetiapine).
- Precision: RSD < 2.0% for 6 replicate injections of the standard.

References

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- LC-MS/MS Method:Use of hyphenated LC-MS/MS technique for characterization of impurity profile of quetiapine. ResearchGate.
- Impurity Standards:Quetiapine Impurity G and H Reference Standards. LGC Standards.

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